

# Application Notes and Protocols: Ethyl 2-Methylbutyrate in Fragrance Research

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## Compound of Interest

Compound Name: Methyl 2-ethyl-3-methylbutyrate

Cat. No.: B8614289

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A Note on the Target Compound: While the initial request specified "**Methyl 2-ethyl-3-methylbutyrate**," publicly available research and commercial data predominantly focus on the closely related and widely utilized fragrance ingredient, Ethyl 2-methylbutyrate. This document will, therefore, provide detailed application notes and protocols for Ethyl 2-methylbutyrate (also known as ethyl 2-methylbutanoate), a compound with significant application in the fragrance industry.

## Introduction to Ethyl 2-Methylbutyrate

Ethyl 2-methylbutyrate is a fatty acid ethyl ester recognized for its potent, diffusive, and fruity aroma.<sup>[1][2]</sup> It is a key component in the creation of various fruit accords, particularly apple, pineapple, and plum, and serves as a vibrant top note in many fragrance compositions.<sup>[1][3]</sup> Naturally occurring in fruits such as apples, strawberries, and blueberries, this ester provides a fresh and authentic fruitiness to both fine fragrances and flavor applications.<sup>[1][2]</sup> Its chemical structure and properties make it a versatile ingredient for perfumers seeking to impart a crisp, green, and fruity character to their creations.

## Physicochemical and Olfactory Properties

The following table summarizes the key quantitative data for ethyl 2-methylbutyrate, providing a comprehensive overview for researchers and formulators.

| Property               | Value  | Reference |
|------------------------|--|-----------|
| Chemical Name          | ethyl 2-methylbutanoate                            | [1]       |
| Synonyms               | Ethyl 2-methylbutyrate, Ethyl alpha-methylbutyrate | [1]       |
| CAS Number             | 7452-79-1  | [1]       |
| Molecular Formula      | C7H14O2  | [1]       |
| Molecular Weight       | 130.18 g/mol                                       | [1]       |
| Appearance             | Colorless oily liquid                              | [2]       |
| Odor Profile           | Fruity, green, apple, pineapple skin, diffusive    |           |
| Odor Strength          | Strong, radiant top note with high diffusion       |           |
| Boiling Point          | 129 °C   |           |
| Vapor Pressure         | 7.4657 hPa   |           |
| Log Pow                | 1.6  |           |
| FEMA Number            | 2443   | [1]       |
| Use Level in Perfumery | 0.1% - 2%  |           |
| Tenacity on Blotter    | 30 minutes   |           |

## Experimental Protocols

### Synthesis of Ethyl 2-Methylbutyrate via Fischer Esterification

This protocol details the synthesis of ethyl 2-methylbutyrate through the acid-catalyzed esterification of 2-methylbutyric acid with ethanol.

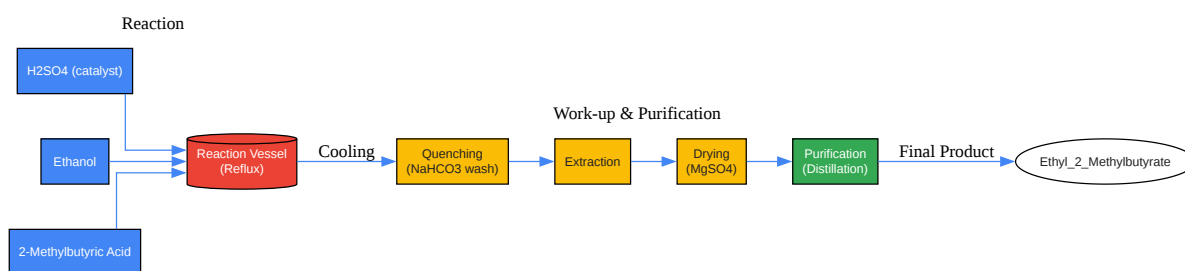
Materials and Reagents:

- 2-Methylbutyric acid
- Ethanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (5% aqueous solution)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Distillation apparatus

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine 2-methylbutyric acid and a molar excess of anhydrous ethanol (typically 2-3 equivalents).
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the weight of the carboxylic acid) to the reaction mixture while stirring.
- **Reflux:** Heat the mixture to reflux using a heating mantle and maintain the reflux for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Transfer the mixture to a separatory funnel.

- Neutralization: Wash the organic layer sequentially with a 5% sodium bicarbonate solution to neutralize the excess acid, followed by water, and finally with brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Purification: Filter to remove the drying agent and purify the crude ethyl 2-methylbutyrate by fractional distillation to obtain the final product.



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Synthesis workflow for Ethyl 2-Methylbutyrate.

## Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for the analysis of ethyl 2-methylbutyrate in a fragrance mixture.

Instrumentation and Consumables:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., HP-5MS, DB-5)

- Helium (carrier gas)
- Autosampler vials
- Solvent (e.g., ethanol, hexane)

#### Sample Preparation:

- Prepare a stock solution of ethyl 2-methylbutyrate of a known concentration in the chosen solvent.
- Create a series of calibration standards by diluting the stock solution to different concentrations.
- For unknown samples, dilute an appropriate amount in the solvent to fall within the calibration range.

#### GC-MS Parameters:

| Parameter             | Setting  |
|-----------------------|--|
| Injection Volume      | 1 $\mu$ L  |
| Injector Temperature  | 250 $^{\circ}$ C   |
| Split Ratio           | 50:1   |
| Carrier Gas           | Helium   |
| Flow Rate             | 1.0 mL/min   |
| Oven Program          | Initial temp: 50 $^{\circ}$ C (hold 2 min), Ramp: 10 $^{\circ}$ C/min to 250 $^{\circ}$ C (hold 5 min) |
| MS Transfer Line Temp | 280 $^{\circ}$ C   |
| Ion Source Temp       | 230 $^{\circ}$ C   |
| Ionization Mode       | Electron Ionization (EI) at 70 eV  |
| Mass Range            | m/z 40-300   |

#### Data Analysis:

- Identify the ethyl 2-methylbutyrate peak in the chromatogram based on its retention time and mass spectrum.
- Quantify the amount of ethyl 2-methylbutyrate in the sample by comparing its peak area to the calibration curve.

## Sensory Evaluation Protocol

This protocol describes a method for the sensory evaluation of ethyl 2-methylbutyrate by a trained panel.

#### Panelist Selection:

- Select a panel of 10-15 trained individuals with demonstrated olfactory acuity and the ability to describe and differentiate fragrance notes.

#### Sample Preparation and Presentation:

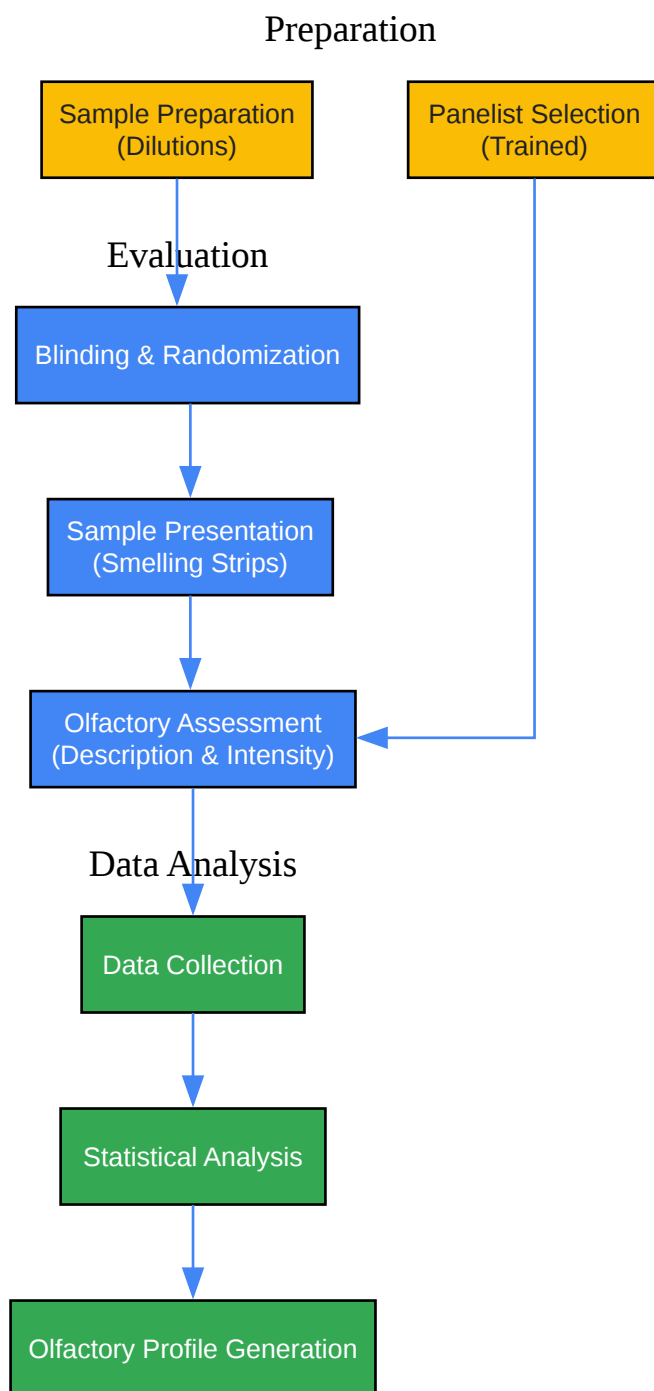
- Prepare solutions of ethyl 2-methylbutyrate at different concentrations in a neutral solvent (e.g., ethanol or dipropylene glycol).
- Dip smelling strips into the solutions and allow the solvent to evaporate for a consistent amount of time before evaluation.
- Present the smelling strips to the panelists in a randomized and blind manner.

#### Evaluation Procedure:

- Panelists are instructed to smell the strips and describe the olfactory characteristics using a standardized vocabulary (e.g., fruity, green, apple, pineapple).
- Panelists rate the intensity of the odor on a defined scale (e.g., 1-9, from weak to strong).
- The tenacity (how long the odor lasts) can be evaluated by smelling the strips at different time intervals (e.g., 15 min, 30 min, 1 hour).

#### Data Analysis:

- Collect and analyze the descriptive terms and intensity ratings from the panelists to create an olfactory profile of the compound.
- Statistical analysis can be used to determine the significance of any perceived differences between samples.



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Sensory evaluation workflow for fragrance ingredients.

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## References

- 1. Ethyl 2-methylbutyrate | C<sub>7</sub>H<sub>14</sub>O<sub>2</sub> | CID 24020 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pac.gr [pac.gr]
- 3. EP0742787B1 - Process for preparing 2-ethyl-2-methylbutanoic acid from 3-methyl-2-pentene - Google Patents [patents.google.com]
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